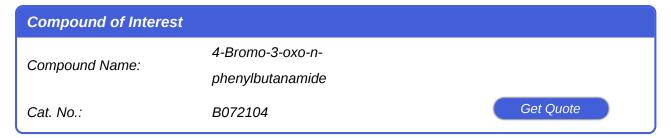


# Synthesis of 4-Bromo-3-oxo-N-phenylbutanamide: A Technical Review

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth review of the synthetic methodologies for **4-Bromo-3-oxo-N-phenylbutanamide**, a key intermediate in various chemical syntheses.[1][2] This document outlines established experimental protocols, presents quantitative data in a comparative format, and visualizes a primary synthetic pathway.

#### Introduction

**4-Bromo-3-oxo-N-phenylbutanamide**, also known as 4-bromoacetoacetanilide, is a versatile organic compound utilized as an intermediate in the synthesis of pharmaceuticals, organic pigments, dyes, and photosensitive materials.[2] Its molecular structure features multiple reactive sites, including a bromine atom that is a good leaving group for nucleophilic substitution, and ketone and amide functionalities that can undergo various transformations.[1] This multifaceted reactivity makes it a valuable building block in the construction of more complex molecules, particularly heterocyclic compounds.[1]

# **Physicochemical Properties**



Property	Value
CAS Number	1205-74-9
Molecular Formula	C10H10BrNO2
Molecular Weight	256.1 g/mol
Density	1.544 g/cm <sup>3</sup>
Boiling Point	437.3°C at 760 mmHg
Flash Point	218.3°C

(Data compiled from various chemical databases)[1]

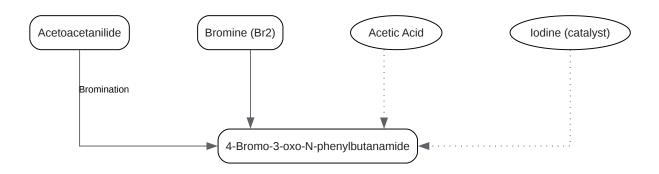
# **Synthetic Routes**

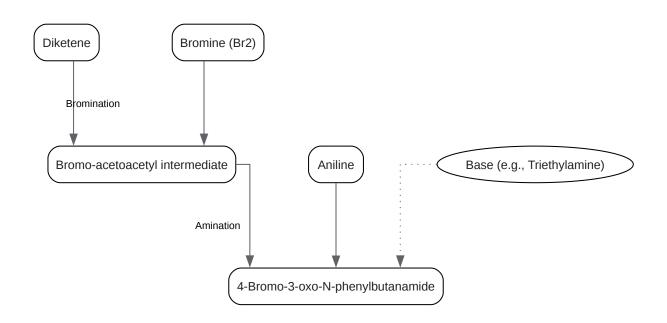
Two primary and well-documented synthetic routes for **4-Bromo-3-oxo-N-phenylbutanamide** are the bromination of acetoacetanilide and a method starting from diketene. A less detailed "traditional" method has also been reported.

## **Route 1: Bromination of Acetoacetanilide**

This is a common and direct method for the synthesis of **4-Bromo-3-oxo-N-phenylbutanamide**.







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### References

• 1. 4-Bromo-3-oxo-n-phenylbutanamide | 1205-74-9 | Benchchem [benchchem.com]





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- 2. chembk.com [chembk.com]
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